

Dabso: A Technical Guide to Safe Handling and Procedures

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Compound of Interest

Compound Name: Dabso

Cat. No.: B10857602

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For Researchers, Scientists, and Drug Development Professionals

Dabso, the common name for the 1,4-diazabicyclo[2.2.2]octane bis(sulfur dioxide) adduct, has emerged as a valuable reagent in organic synthesis. It serves as a stable, solid, and easily handled surrogate for toxic and gaseous sulfur dioxide (SO₂), mitigating many of the hazards associated with the direct use of SO₂ gas.^{[1][2][3]} This guide provides a comprehensive overview of the safety and handling procedures for **Dabso**, compiled from available technical data, to ensure its safe and effective use in a laboratory setting.

Chemical and Physical Properties

Dabso is a charge-transfer complex formed between 1,4-diazabicyclo[2.2.2]octane (DABCO) and two molecules of sulfur dioxide.^[4] This interaction creates a stable adduct that moderates the risks of handling gaseous SO₂.^[4] The solid-state structure reveals weak N → S dative bonds between the DABCO and SO₂ molecules.^[4] Key physical and chemical properties are summarized below.

Property	Value	Source
Molecular Formula	C ₆ H ₁₂ N ₂ O ₄ S ₂	[4]
Molecular Weight	240.3 g/mol	[4]
Appearance	Colorless crystalline solid	[1][3]
Melting Point	112–114 °C (decomposition) [4]; 180 °C (decomposition)[5] [6]; 200 °C (decomposition)[1]	[1][4][5][6]
Solubility	Moderately soluble in polar aprotic solvents (e.g., DMF, acetonitrile); poorly soluble in nonpolar solvents (e.g., hexane).[4]	[4]
Hygroscopicity	Hygroscopic solid.[4][7]	[4][7]
Stability	Air-stable.[1]	[1]

Safety and Hazard Information

While **Dabso** is significantly safer to handle than gaseous SO₂, it is not without hazards. It is classified as a flammable solid and can cause skin, eye, and respiratory irritation. Adherence to standard laboratory safety protocols is essential.

Hazard Classification	GHS Codes	Precautionary Statements
Flammable Solid	H228	P210
Acute Toxicity (Oral)	H302	P301 + P312 + P330
Skin Irritation	H315	P302 + P352
Eye Irritation	H319	P305 + P351 + P338
Specific Target Organ Toxicity (Single Exposure)	H335	-
Hazardous to the Aquatic Environment (Chronic)	H412	P273

Signal Word: Danger

Target Organs: Respiratory system

Handling and Storage Procedures

Proper handling and storage are crucial to maintaining the stability and safety of **Dabso**.

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemically resistant gloves (e.g., nitrile).
- Skin and Body Protection: Laboratory coat.
- Respiratory Protection: Use in a well-ventilated area, preferably a chemical fume hood, to avoid inhalation of dust.

Storage:

- Store in a cool, dry, well-ventilated area.
- Keep container tightly closed.

- Store under an inert gas atmosphere (e.g., nitrogen or argon).[1]
- Due to its hygroscopic nature, minimize exposure to air and moisture.[7]
- Storage Class Code: 4.1B - Flammable solid hazardous materials.
- For long-term storage of solutions, it is recommended to store at -20°C for up to one month or -80°C for up to six months.[8]

Spill Management:

- In case of a spill, avoid creating dust.
- Carefully sweep up the solid material and place it in a suitable, labeled container for disposal.
- Ventilate the area and wash the spill site after material pickup is complete.

Disposal:

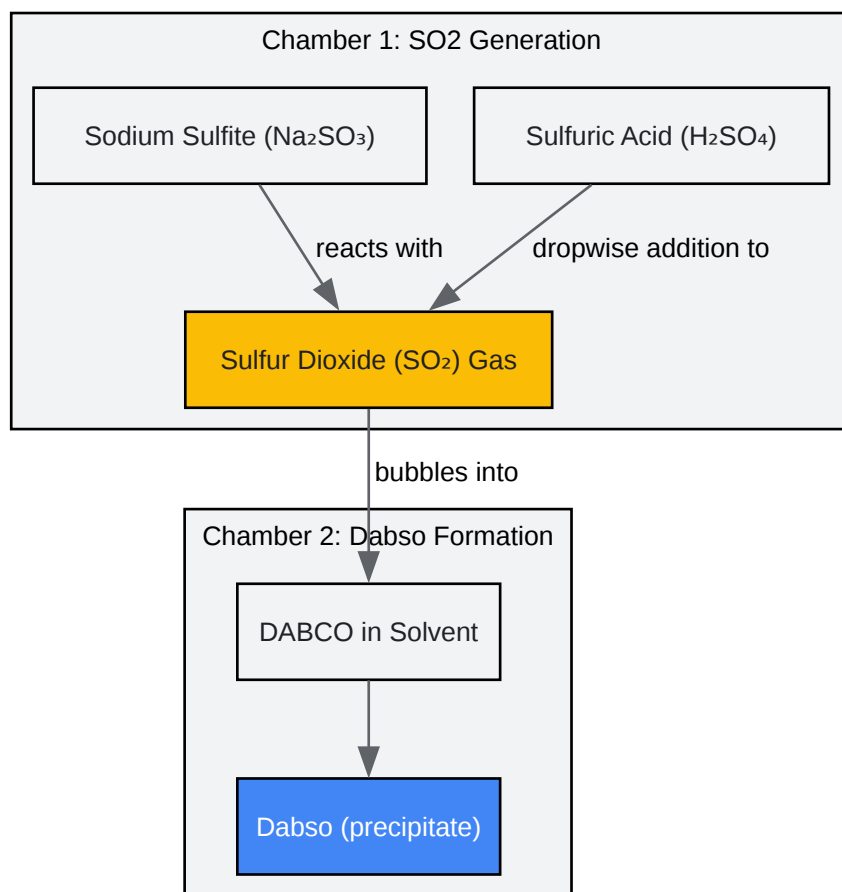
- Dispose of chemical waste in accordance with local, state, and federal regulations.

Experimental Protocols

Dabso is widely used as an SO₂ surrogate in various organic reactions, including the synthesis of sulfonamides and sulfamides.[2][3]

Synthesis of Dabso

A convenient and safe method for the multigram synthesis of **Dabso** involves the in situ generation of SO₂ from sodium sulfite, which then reacts with DABCO in a closed two-chamber system.[9][10] This method avoids the direct handling of gaseous SO₂. [9][10]



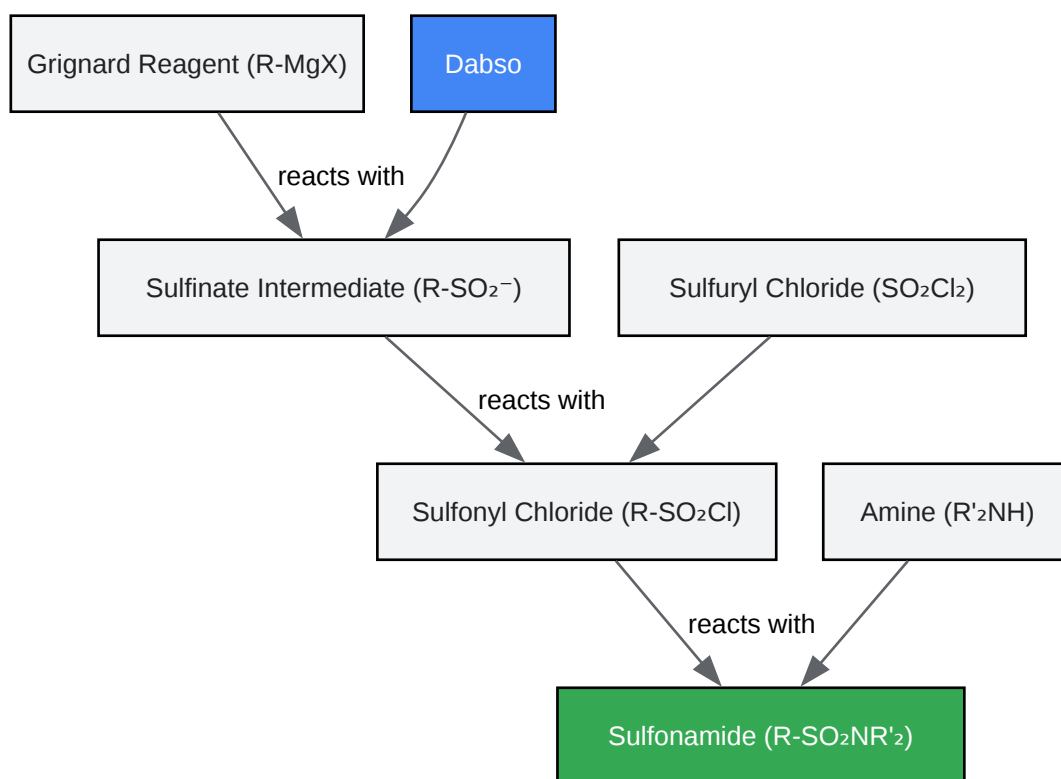
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Workflow for the synthesis of **Dabso** using a two-chamber system.

One-Pot Preparation of Sulfonamides using Dabso

Dabso can be used in a one-pot synthesis of sulfonamides, starting from a Grignard reagent.

[3][11]



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*Reaction pathway for the one-pot synthesis of sulfonamides using **Dabso**.*

Toxicology

Detailed toxicological studies specifically on **Dabso** are not widely available in the public domain. However, its primary hazard is related to its components, DABCO and sulfur dioxide. Sulfur dioxide is a known respiratory irritant.[12] High concentrations of SO_2 can cause severe airway obstruction.[12] The oral acute toxicity of **Dabso** is categorized as harmful if swallowed (H302).[6]

It is imperative for researchers to consult the most recent and complete Material Safety Data Sheet (MSDS) provided by the supplier for comprehensive toxicological data.

Conclusion

Dabso offers a significant safety and handling advantage over gaseous sulfur dioxide for a variety of synthetic applications. Its solid and air-stable nature simplifies experimental setups and reduces the risks associated with toxic gas handling.[1][3] However, it is a chemical that

requires careful handling, appropriate personal protective equipment, and adherence to established laboratory safety procedures. By understanding its properties and potential hazards, researchers can confidently and safely incorporate **Dabso** into their synthetic workflows.

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